

An In-depth Technical Guide to CW008A: A High-Purity Copper Alloy

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Compound of Interest

Compound Name: CW 008

Cat. No.: B15542123

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Initial Note to the Reader: The identifier "**CW 008**" corresponds to the international alloy name CW008A, which is a high-purity (99.95%), oxygen-free copper (Cu-OF).[1][2][3][4][5] The following technical guide provides a comprehensive overview of its chemical properties, mechanical characteristics, and fabrication data. The content is tailored for a technical audience, including researchers, scientists, and engineering professionals. It is important to note that CW008A is a metallic alloy and not a pharmacological compound; therefore, it is not associated with biological signaling pathways or drug development protocols.

Overview of CW008A (Cu-OF)

CW008A is a high-purity grade of oxygen-free copper, distinguished by its excellent electrical and thermal conductivity.[3] This alloy is primarily utilized in electrical and electronic engineering applications where high conductivity is paramount.[1] A key characteristic of CW008A is that it does not become embrittled when heated in a reducing atmosphere, making it suitable for processes involving welding and brazing.[2][4] Its applications span various sectors, including automotive, construction hardware, and industrial components.[3][5]

Chemical Composition

The chemical composition of CW008A is standardized to ensure its high purity and performance characteristics. The primary component is copper, with stringent limits on impurities.

Table 1: Chemical Composition of CW008A[1][2][5]

Element	Content (% of mass)
Copper (Cu)	≥ 99.95
Bismuth (Bi)	≤ 0.0005
Lead (Pb)	≤ 0.005
Total Other Elements	≤ 0.03

Physical and Mechanical Properties

The physical and mechanical properties of CW008A make it a versatile material for various forming and fabrication processes. These properties can vary depending on the material's condition (e.g., annealed, cold-worked).

Table 2: Key Physical and Mechanical Properties of CW008A[1][2][4][5]

Property	Value
Physical Properties	
Density (at 20°C)	8.9 g/cm ³
Solidification Range	~1080 °C
Electrical Conductivity	~100 % IACS
Thermal Conductivity (at 20°C)	~390 W/(m·K)
Thermal Expansion Coefficient (20-300°C)	~17 μm/(m·K)
Mechanical Properties (Typical)	
Tensile Strength (Rm)	200 - 360 MPa (Varies with condition)
Yield Strength (Rp0.2)	Varies with condition
Elongation at Break (A%)	Varies with condition
Hardness (HBW)	Varies with condition

Fabrication and Joining

CW008A exhibits excellent formability and can be joined using several standard techniques.

Formability

- Hot Formability: Good[3][5]
- Cold Formability: Excellent[3][5]

Joining Methods

- Soldering: Excellent[3][5]
- Brazing: Excellent[3][5]
- Oxy-acetylene Welding: Fair[5]
- Gas-shielded Arc Welding: Good[3][5]

Experimental Protocols

Given that CW008A is a metallic alloy, the experimental protocols for its characterization are rooted in materials science and metallurgy. Standard testing procedures would include:

- Tensile Testing (e.g., ASTM E8/E8M): To determine mechanical properties such as tensile strength, yield strength, and elongation.
- Hardness Testing (e.g., ASTM E18 for Rockwell, ASTM E10 for Brinell): To measure the material's resistance to localized plastic deformation.
- Electrical Conductivity Measurement (e.g., ASTM B193): Using an eddy current meter or a four-point probe to determine the electrical conductivity relative to the International Annealed Copper Standard (IACS).
- Thermal Conductivity Measurement (e.g., ASTM E1530): Using a guarded heat flow meter to determine the rate at which heat is transferred through the material.

- Chemical Analysis (e.g., ASTM E478): Employing techniques like optical emission spectrometry (OES) or inductively coupled plasma mass spectrometry (ICP-MS) to verify the alloy's composition.

Logical Workflow for Material Characterization

The following diagram illustrates a typical workflow for the characterization of a metallic alloy like CW008A.

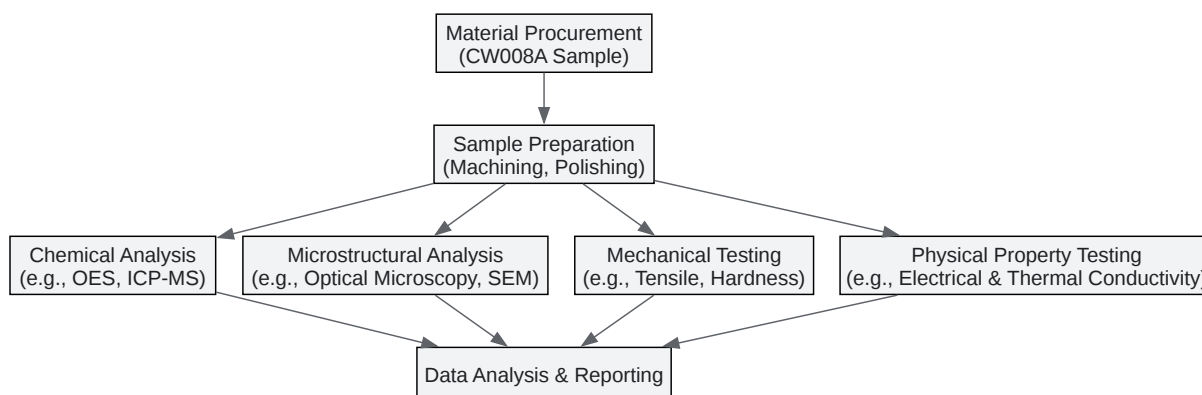


Figure 1: General Workflow for Metallic Alloy Characterization

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Caption: Figure 1: General Workflow for Metallic Alloy Characterization.

Conclusion

CW008A is a high-purity, oxygen-free copper alloy with exceptional electrical and thermal conductivity. Its well-defined chemical composition and versatile mechanical and fabrication properties make it a critical material in the electrical and electronics industries. The characterization of this alloy relies on established protocols within materials science to ensure it meets the stringent requirements of its applications.

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